

Dibromodifluoromethane (Halon 1202): A Technical History of a Potent Fire Suppressant

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibromodifluoromethane*

Cat. No.: *B1204443*

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Introduction

Dibromodifluoromethane, commonly known as Halon 1202, is a halogenated hydrocarbon that was once a cornerstone in the field of fire suppression. Its exceptional effectiveness in extinguishing fires, particularly in critical applications such as aviation and military systems, made it a valuable tool for fire safety. However, its significant environmental impact, specifically its role in ozone depletion, led to a global phase-out of its production. This technical guide provides an in-depth history of **dibromodifluoromethane** as a fire suppressant, detailing its properties, the experimental protocols used to evaluate its performance, and the chemical mechanisms behind its potent fire-extinguishing capabilities.

Historical Development and Phase-Out

The development of halogenated hydrocarbons, or halons, as fire extinguishing agents began in the mid-20th century. These compounds, characterized by the presence of halogen atoms (fluorine, chlorine, bromine, or iodine) bonded to a carbon backbone, were found to be highly effective at interrupting the chemical chain reactions of combustion.^[1]

Dibromodifluoromethane emerged as one of the most effective of these agents.^[2]

Early research, notably by the U.S. Army, identified Halon 1202 as a powerful fire extinguisher, though its toxicity was also a recognized concern.^[2] Its high efficacy led to its adoption in critical applications where rapid fire suppression was paramount.

The turning point for Halon 1202 and other halons came with the discovery of their detrimental effect on the Earth's ozone layer. Classified as a Class I ozone-depleting substance, the production and use of **dibromodifluoromethane** were significantly curtailed by the Montreal Protocol on Substances that Deplete the Ozone Layer.^[3] This international treaty, signed in 1987, mandated the phase-out of the production of ozone-depleting substances, leading to a search for viable alternatives.

Physicochemical and Fire Suppression Properties

Dibromodifluoromethane is a colorless, non-flammable liquid at room temperature with a boiling point of 22.8 °C.^[2] Its key physical and chemical properties are summarized in the table below.

Property	Value
Chemical Formula	CBr ₂ F ₂
Molar Mass	209.82 g/mol
Boiling Point	22.8 °C
Density (liquid)	2.27 g/cm ³
Vapor Pressure	83 kPa at 20 °C
Ozone Depletion Potential (ODP)	High

Table 1: Physicochemical Properties of **Dibromodifluoromethane**.^{[2][3]}

The fire suppression effectiveness of gaseous agents is quantified by their extinguishing concentration, typically determined using the standardized cup-burner test method. While specific comprehensive data for Halon 1202 across a wide range of fuels is not readily available in the reviewed literature, the general consensus is that it is one of the most effective chemical fire suppressants ever developed.^[2] For context, the extinguishing concentrations for Halon 1301 (bromotrifluoromethane) against various fuels are provided in the following table, as determined by the cup burner method. It is important to note that Halon 1202 was considered even more effective than Halon 1301.^[2]

Fuel	Extinguishing Concentration (vol%)
Methane	3.1
Propane	4.3
n-Heptane	4.1
Ethanol	3.8
Ethylene	6.8

Table 2: Extinguishing Concentrations for Halon 1301 Determined by the Cup Burner Method.

[4]

Experimental Protocols: The Cup-Burner Method

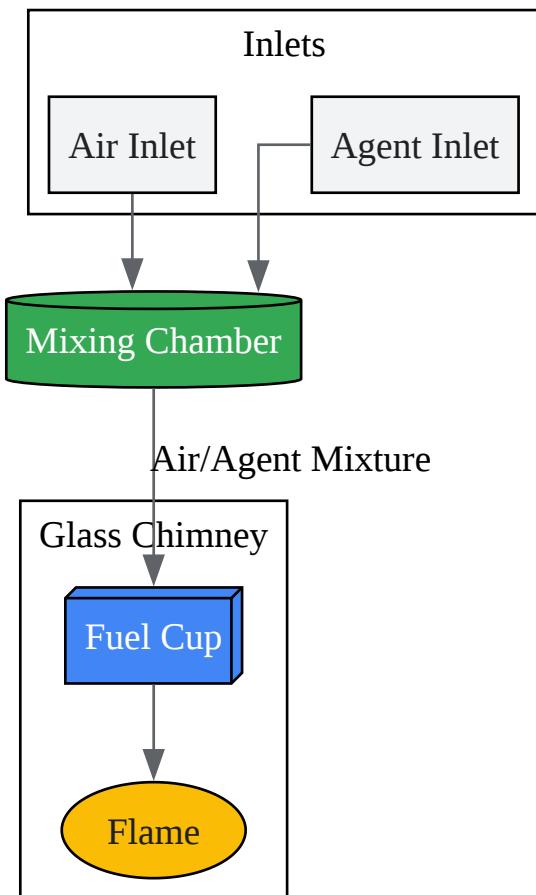
The primary experimental protocol for determining the extinguishing concentration of gaseous fire suppressants is the cup-burner method. This standardized test provides a reproducible means of evaluating the relative effectiveness of different agents.

Apparatus: The apparatus consists of a cylindrical glass chimney, a fuel cup, and systems for precisely controlling the flow of air and the extinguishing agent. The fuel cup is centrally located at the base of the chimney.

Procedure:

- A liquid or gaseous fuel is introduced into the cup and ignited, establishing a stable diffusion flame.
- A controlled flow of air is passed up through the chimney, surrounding the flame.
- The gaseous extinguishing agent is progressively introduced into the air stream at a known flow rate.
- The concentration of the agent is gradually increased until the flame is extinguished.
- The minimum concentration of the agent in the air that results in extinguishment is recorded as the extinguishing concentration.

The cup-burner method has been the subject of extensive research to ensure its accuracy and reproducibility across different laboratories.[5][6][7][8][9]



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A simplified schematic of the cup-burner apparatus.

Mechanism of Fire Suppression

The high effectiveness of **dibromodifluoromethane** as a fire suppressant stems from its ability to chemically interfere with the combustion process. Unlike inert gases that primarily suppress fires by diluting oxygen and absorbing heat, halons actively participate in the flame chemistry.

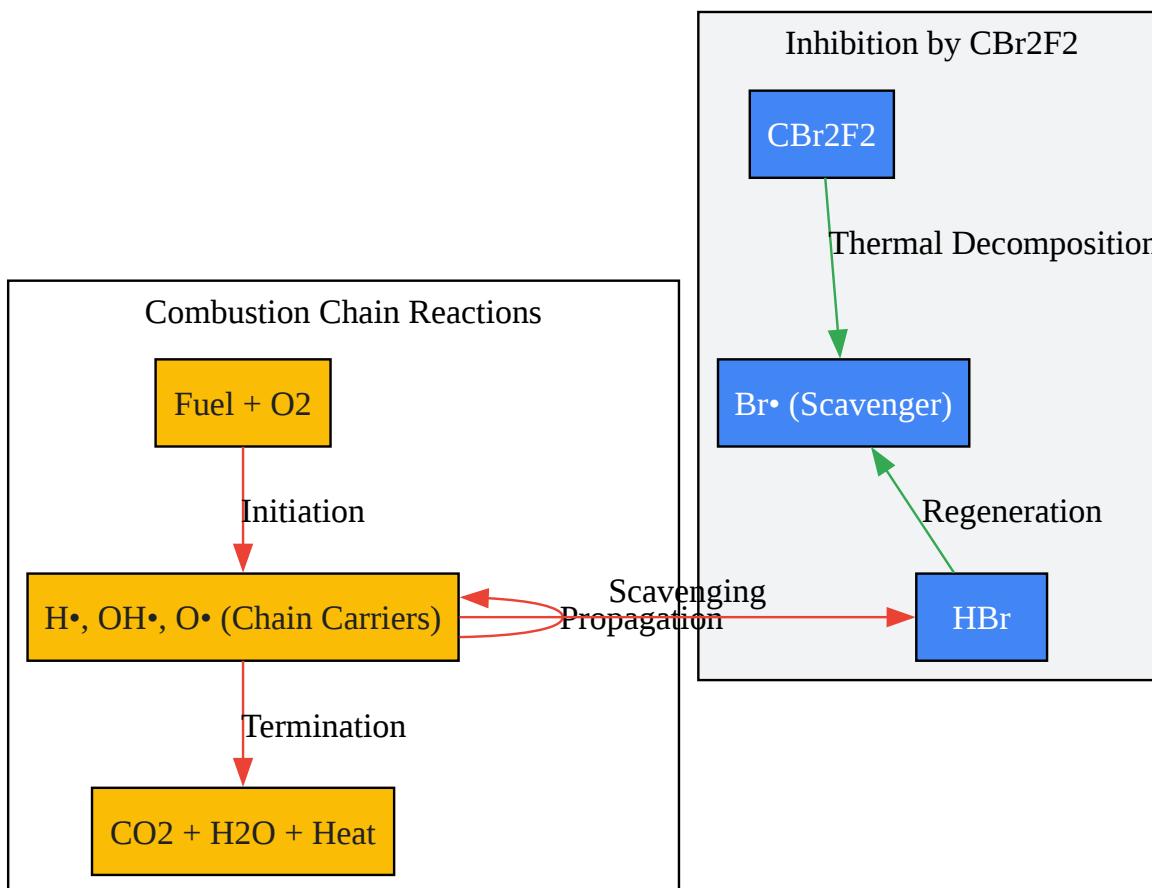
The primary mechanism is through radical scavenging. In a typical hydrocarbon flame, the combustion is propagated by highly reactive free radicals, such as hydrogen ($H\cdot$), hydroxyl ($OH\cdot$), and oxygen ($O\cdot$) radicals.[10] **Dibromodifluoromethane**, when introduced into a flame, thermally decomposes to release bromine atoms ($Br\cdot$). These bromine atoms are highly

efficient at scavenging the key chain-carrying radicals, effectively terminating the chain reactions of combustion.

The key reactions in this process are:

- Initiation: The C-Br bond in CBr₂F₂ is weaker than the C-F bond and readily breaks at flame temperatures, releasing bromine radicals. CBr₂F₂ + Heat → •CBrF₂ + Br•
- Propagation (Radical Scavenging): The bromine radical reacts with key flame radicals, such as hydrogen and hydroxyl radicals, to form hydrogen bromide (HBr). Br• + H• → HBr Br• + OH• → HBr + O•
- Termination: The hydrogen bromide formed is also reactive and can further participate in radical scavenging cycles, regenerating the bromine radical to continue the inhibition process. HBr + H• → H₂ + Br• HBr + OH• → H₂O + Br•

This catalytic cycle, where a single bromine atom can neutralize multiple flame radicals, is what makes **dibromodifluoromethane** and other brominated halons exceptionally potent fire suppressants.



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Chemical inhibition of combustion by **dibromodifluoromethane**.

Conclusion

Dibromodifluoromethane, or Halon 1202, represents a significant chapter in the history of fire suppression technology. Its unparalleled effectiveness was a testament to the power of chemical intervention in combustion processes. However, the severe environmental consequences associated with its use underscored the critical need for a holistic approach to chemical design, one that balances efficacy with environmental stewardship. The story of Halon 1202 serves as a crucial case study for researchers and scientists in the ongoing development of safe, effective, and environmentally benign fire suppression agents and other chemical products.

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- To cite this document: BenchChem. [Dibromodifluoromethane (Halon 1202): A Technical History of a Potent Fire Suppressant]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1204443#dibromodifluoromethane-as-a-fire-suppressant-history>

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